

Chemical & Physical Properties of 2-(Bromomethyl)benzaldehyde

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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The following table consolidates the key quantitative data available for **2-(Bromomethyl)benzaldehyde** (CAS# 60633-91-2) [1].

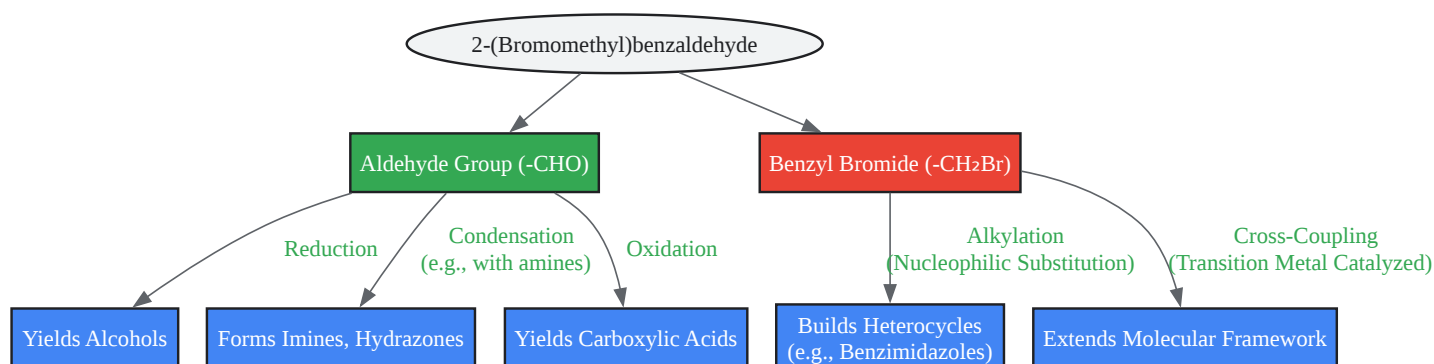
Property	Value
Common Name	2-(Bromomethyl)benzaldehyde [1]
CAS Number	60633-91-2 [1]
Molecular Formula	C ₈ H ₇ BrO [1]
Molecular Weight	199.045 g/mol [1]
Density	1.524 g/cm ³ [1]
Boiling Point	264.6°C at 760 mmHg [1]
Flash Point	97.6°C [1]
Index of Refraction	1.616 [1]
Synonym(s)	o-Bromomethylbenzaldehyde, o-Formylbenzyl bromide [1]

Synthesis and Application Context

While a direct synthesis protocol for **2-(Bromomethyl)benzaldehyde** was not found, the search yielded information on related compounds and general methods.

- **Synthesis of a Related Compound:** A detailed procedure from *Organic Syntheses* describes the preparation of **2-Bromo-4-methylbenzaldehyde** via a formaldoxime route from 2-bromo-4-methylaniline [2]. This highlights a classical method for synthesizing halogenated benzaldehydes, though it is not directly applicable to the (bromomethyl) variant.
- **Synthesis of an Isomer:** Information for the isomer **4-(Bromomethyl)benzaldehyde** (CAS# 51359-78-5) shows it can be prepared from 4-(bromomethyl)benzotrile using DIBAL-H (Diisobutylaluminium hydride) [3]. This reduction pathway might be analogous for synthesizing the ortho-isomer from the corresponding benzotrile precursor.
- **Pharmaceutical Relevance of Benzimidazoles:** A review article indicates that 2-aminobenzimidazole halides are studied for various pharmacological activities, such as NHE-1 inhibition and effects on platelet aggregation [4]. As **2-(Bromomethyl)benzaldehyde** could serve as a key alkylating agent in the synthesis of such benzimidazole scaffolds, this underscores its potential utility in medicinal chemistry.

To help visualize the reactivity and potential applications of this bifunctional compound, the following diagram maps its key sites and their roles in chemical synthesis.



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Diagram: Key reactive sites of **2-(Bromomethyl)benzaldehyde** and their roles in synthesis. The aldehyde and benzyl bromide groups enable diverse transformations for constructing complex molecules.

Safety and Handling

Specific safety data (MSDS) for **2-(Bromomethyl)benzaldehyde** was not located in the search results. However, given its structural similarity to **4-(Bromomethyl)benzaldehyde**, which is classified as **Corrosive (C)** [3], it is imperative to handle the ortho-isomer with extreme caution.

Standard safety practices should include:

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety goggles, and a lab coat.
- **Environment:** Perform all manipulations in a certified fume hood to avoid inhalation.
- **Storage:** Store under an inert gas (e.g., nitrogen or argon) at 2-8°C, as recommended for the para-isomer [3].

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References

1. -(bromomethyl) benzaldehyde | CAS#:60633-91- 2 | Chemsrvc 2 [chemsrc.com]
2. 2-bromo-4-methylbenzaldehyde [orgsyn.org]
3. 4-(bromomethyl) benzaldehyde CAS#: 51359-78-5 [chemicalbook.com]
4. Properties of Pharmacological -Aminobenzimidazole Halides... | CoLab 2 [colab.ws]

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